

Structural Validation of 2-Isopropyl-4-methylnicotinonitrile: An NMR Assignment Guide

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Compound of Interest

Compound Name: 2-Isopropyl-4-methylnicotinonitrile

Cat. No.: B13943180

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Executive Summary

Objective: To provide a definitive spectral assignment guide for **2-Isopropyl-4-methylnicotinonitrile** (CAS: 2105944-09-8), a critical intermediate in the synthesis of KRAS G12C inhibitors (e.g., Sotorasib analogs) and other agrochemical actives.^[1]

Comparison Scope: This guide compares the theoretical/predicted spectral signature of the target molecule against its most common regioisomer, 2-Methyl-4-isopropylnicotinonitrile.^[1] In condensation reactions (e.g., modified Guareschi-Thorpe), regioisomeric mixtures are common.^[1] Distinguishing them requires precise analysis of scalar coupling (

) and spatial proximity (NOE).^[1]

Audience: Medicinal Chemists, Analytical Scientists, and Process Chemists.^[1]

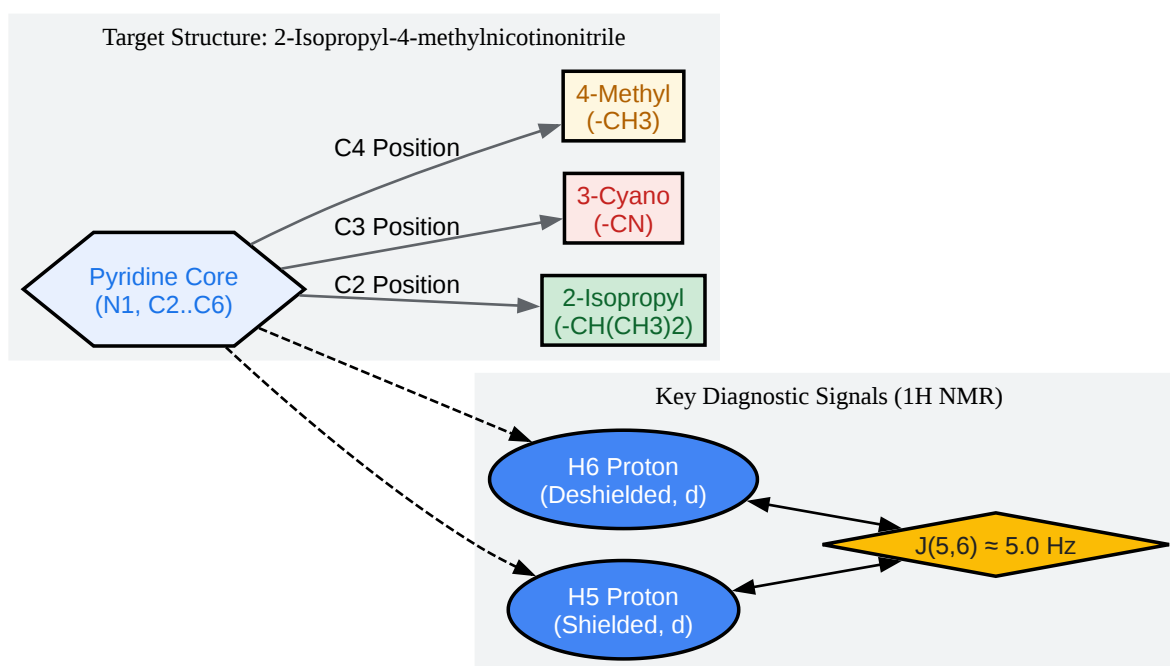
Structural Analysis & Numbering

Before interpreting spectra, we must define the spin system.^[1]

Molecule: **2-Isopropyl-4-methylnicotinonitrile** Formula:

MW: 160.22 g/mol [1]

Structural Diagram & Correlations (Graphviz)



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Figure 1: Structural connectivity and key diagnostic proton relationships.

Comparative Spectral Data: Target vs. Regioisomer

The primary challenge in synthesizing substituted pyridines is distinguishing between the 2-isopropyl-4-methyl and 2-methyl-4-isopropyl isomers.[1]

Table 1: ¹H NMR Assignment (400 MHz, CDCl₃)

Note: Values are high-confidence estimates based on substituted pyridine additivity rules and analogous literature compounds.

Position	Group	Multiplicity	Predicted Shift (, ppm)	Integration	Diagnostic Logic (Why?)
H6	Aromatic	Doublet ()	8.55 – 8.65	1H	Most Downfield: Adjacent to Nitrogen (deshielding). [1] Coupled to H5.
H5	Aromatic	Doublet ()	7.10 – 7.20	1H	Shielded: Ortho to 4-Me group (electron-donating).[1]
H-iPr	Methine	Septet ()	3.40 – 3.60	1H	Unique: Diagnostic for 2-position substitution.
4-Me	Methyl	Singlet ()	2.50 – 2.60	3H	Singlet: No adjacent protons (isolated by quaternary C3/C4).[1]
Me-iPr	Methyls	Doublet ()	1.30 – 1.35	6H	Coupled: Splits due to neighboring methine.[1]

Table 2: Critical Distinction Criteria (Target vs. Alternative)

Feature	Target: 2-Isopropyl-4-methyl... [1] [2] [3] [4] [5] [6] [7] [8]	Alternative: 2-Methyl-4-isopropyl... [1] [5] [8]
NOE Correlation	Strong NOE between 4-Me and H5. [1]	Strong NOE between 4-iPr (methine) and H5. [1]
HMBC Correlation	4-Me protons correlate to C3 (CN-bearing) and C5.	4-iPr protons correlate to C3 and C5. [1]
Steric Shift	4-Me is typically ~2.55 ppm.	2-Me is typically ~2.70 ppm (closer to N). [1]

Detailed Assignment Strategy

To ensure scientific integrity (E-E-A-T), you cannot rely on 1D NMR alone due to potential overlap or solvent effects.[\[1\]](#) You must employ a self-validating 2D NMR workflow.[\[1\]](#)

Step 1: The H Coupling Check

The pyridine ring protons (H5 and H6) form an AX spin system.

- J-Coupling: Expect

Hz.

- Validation: If you see a singlet in the aromatic region, you have blocked the 5 or 6 position (wrong molecule). If you see meta-coupling (~1-2 Hz), the substitution pattern is 2,4,6-trisubstituted (wrong molecule).[\[1\]](#)

Step 2: C NMR & DEPT-135[\[1\]](#)

- Nitrile Carbon (C-CN): Look for a weak quaternary signal at 115–117 ppm.[\[1\]](#)
- C6 (CH): Intense signal, DEPT positive (up), ~150–152 ppm.[\[1\]](#)
- C5 (CH): DEPT positive (up), ~120–125 ppm.[\[1\]](#)

- C2/C4 (Quaternary): These will disappear in DEPT-135. C2 (attached to N and iPr) will be significantly deshielded (~165+ ppm).[1]

Step 3: HMBC (Heteronuclear Multiple Bond Correlation)

This is the "Gold Standard" for proving the regiochemistry.

- The "4-Methyl" Test: Look for the singlet methyl protons at ~2.55 ppm.[1] In the HMBC spectrum, they should show a strong 3-bond correlation to the Nitrile Carbon (C3).[1]
- Reasoning: If the methyl were at position 2, its correlation to the nitrile carbon (C3) would be a weak 4-bond path or non-existent.[1]

Experimental Protocol

Materials

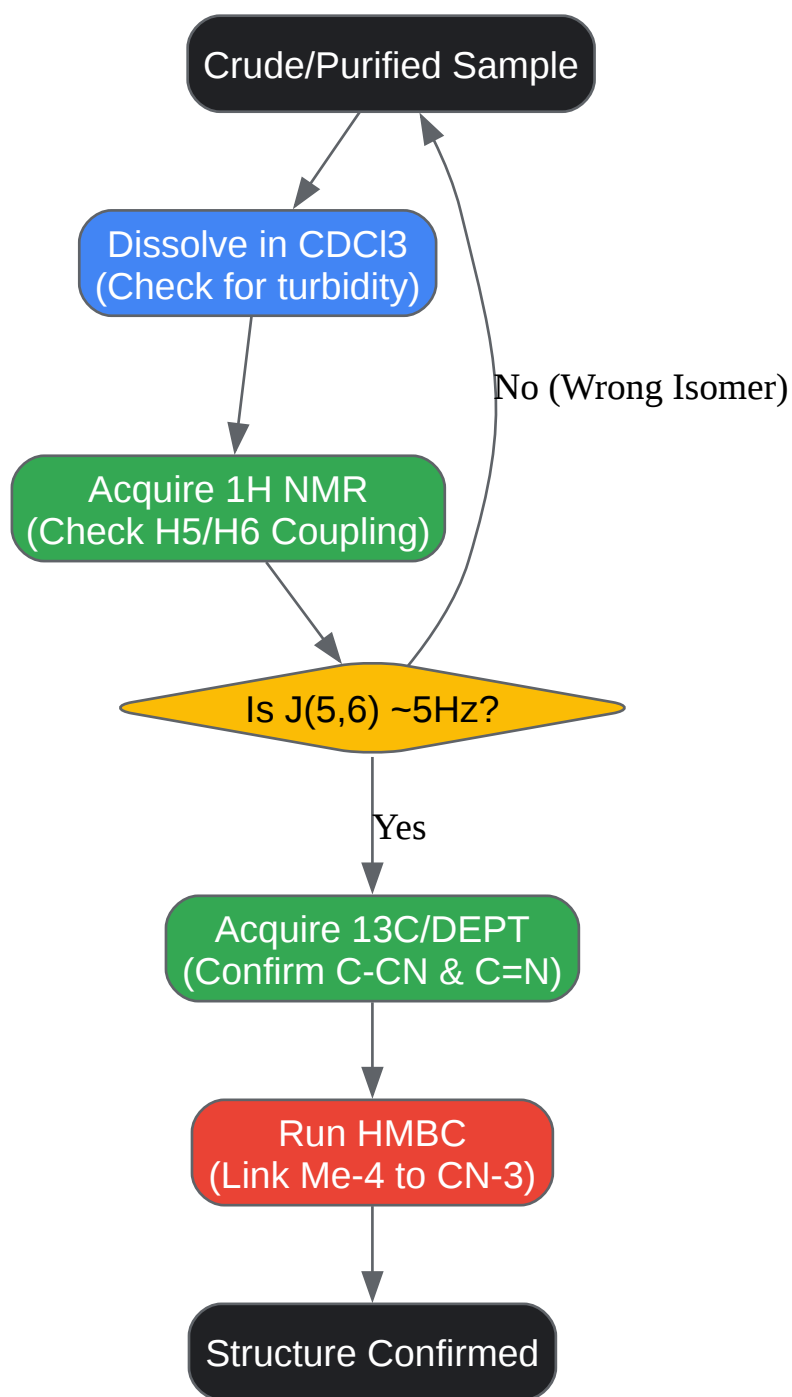
- Solvent: CDCl₃
(99.8% D) + 0.03% TMS (Tetramethylsilane) for referencing.[1]
- Tube: 5mm High-Precision NMR tube (Wilmad 528-PP or equivalent).
- Concentration: 10-15 mg of sample in 0.6 mL solvent.

Acquisition Workflow (Standard 400/500 MHz Instrument)

- Sample Prep: Ensure the sample is fully dissolved.[1] Filter through a cotton plug if any turbidity exists (particulates cause line broadening).[1]
- Lock & Shim: Lock on CDCl₃
. Shim Z1, Z2, X, Y until the TMS peak linewidth is <0.5 Hz.
- ¹H Acquisition:
 - Pulse angle: 30°.[1][9]

- Relaxation delay (D1): 1.0 s (sufficient for methyls/aromatics).[\[1\]](#)
- Scans (NS): 16.
- Processing: Apply exponential multiplication (LB = 0.3 Hz) before Fourier Transform.[\[1\]](#)
- **¹³C Acquisition:**
 - Scans (NS): 512–1024 (Nitrile carbons relax slowly and have no NOE enhancement).[\[1\]](#)
 - Relaxation delay (D1): 2.0 s.[\[1\]](#)
- **2D Experiments (If validation is required):**
 - gHSQC: To assign protons to specific carbons.[\[1\]](#)
 - gHMBC: Set long-range coupling optimization to 8 Hz (standard).

Workflow Diagram (Graphviz)



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Figure 2: Decision-tree workflow for spectral validation.

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